

Personal protective equipment for handling 4-(4-Nitrobenzyl)morpholine

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Compound of Interest

Compound Name: 4-(4-Nitrobenzyl)morpholine

Cat. No.: B1269181

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Essential Safety and Handling Guide for 4-(4-Nitrobenzyl)morpholine

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling of **4-(4-Nitrobenzyl)morpholine**, including operational and disposal plans.

Chemical and Physical Properties:

Property	Value
Physical State	Solid Crystalline [1]
Appearance	Yellow [1]
Molecular Formula	C10H12N2O3 [2]
Molecular Weight	208.21 g/mol [2] [3]
Melting Point	148 - 152 °C / 298.4 - 305.6 °F [1]

Hazard Identification and Personal Protective Equipment (PPE)

4-(4-Nitrobenzyl)morpholine is classified as a hazardous substance. According to the Globally Harmonized System (GHS), it is a skin, eye, and respiratory irritant[3][4]. A comprehensive approach to safety, combining engineering controls and appropriate Personal Protective Equipment (PPE), is mandatory when handling this chemical.

Summary of Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Safety goggles conforming to EN 166 or OSHA 29 CFR 1910.133 standards.[1][4]	Protects against splashes and dust.
Face Protection	Face shield.[4]	Recommended when there is a significant risk of splashing or dust generation.[4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and irritation.[1]
Body Protection	A flame-resistant lab coat should be worn and kept fully buttoned.[4]	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if dust formation is likely or if working outside of a fume hood.[4]	Prevents respiratory tract irritation.[1][3]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial when working with **4-(4-Nitrobenzyl)morpholine**.

1. Preparation and Engineering Controls:

- All handling of **4-(4-Nitrobenzyl)morpholine** powder should occur within a certified chemical fume hood to minimize inhalation exposure.[4]

- Ensure that an eyewash station and a safety shower are readily accessible.[4]

2. Weighing and Transfer:

- Conduct all weighing and transfer operations within a fume hood to contain any dust.[4]
- Avoid the formation of dust during handling.[4]

3. During the Experiment:

- Keep all containers with **4-(4-Nitrobenzyl)morpholine** clearly labeled.[4]
- Avoid contact with skin and eyes.[4]
- Wash hands thoroughly after handling.[1]

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Store away from incompatible materials such as strong oxidizing agents.[4]

Emergency Procedures

Spill Management Protocol:

- Evacuate: Evacuate personnel from the immediate spill area.[4]
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.[4]
- Don PPE: Put on the appropriate PPE, including respiratory protection.[4]
- Contain the Spill: For a solid spill, carefully sweep up the material and place it into a labeled, sealed container for hazardous waste. Avoid actions that could generate dust.[4]

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[1]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.

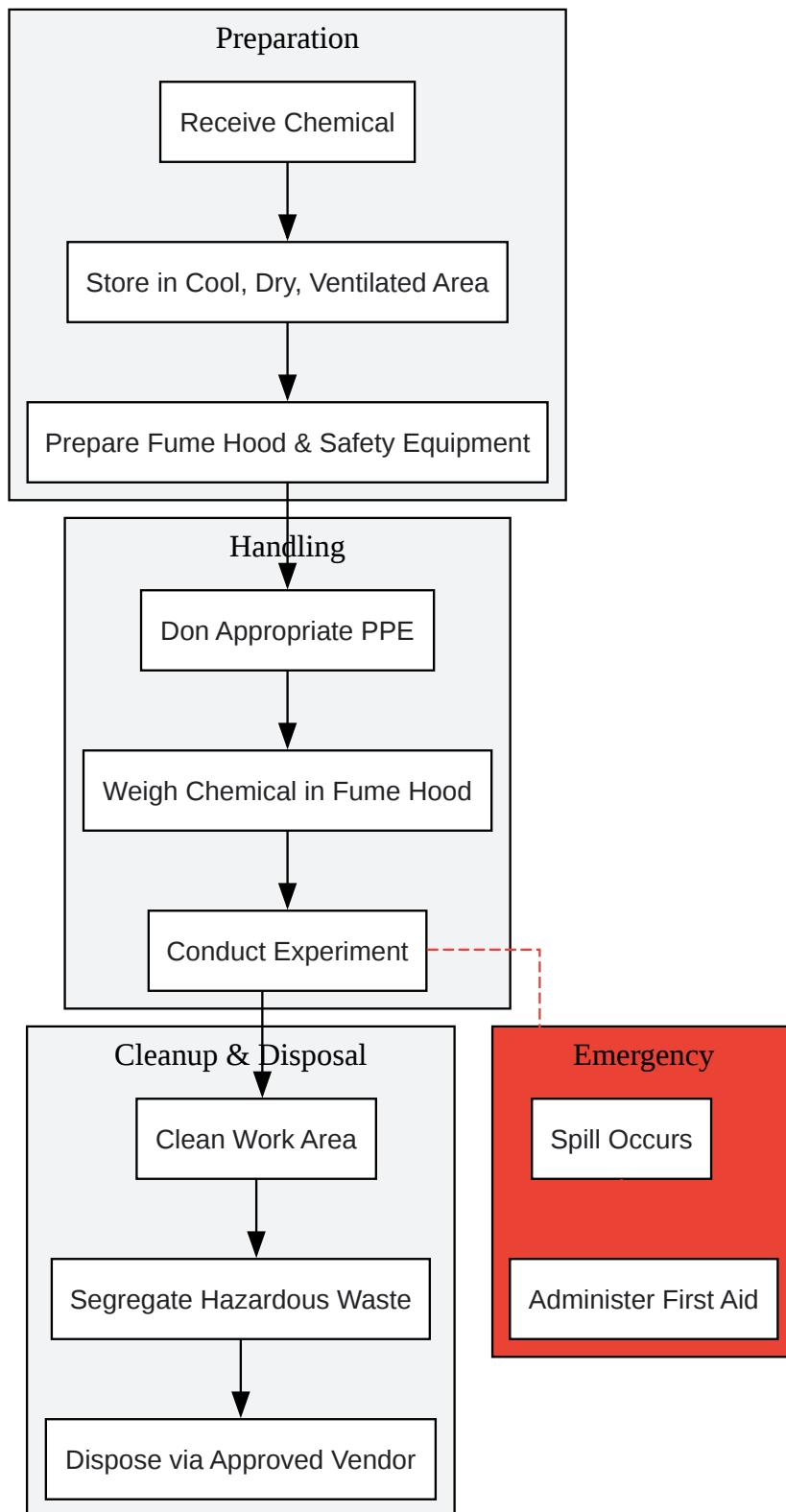
Disposal Plan

All waste containing **4-(4-Nitrobenzyl)morpholine** must be treated as hazardous waste.

- Waste Segregation: Collect all solid waste (e.g., contaminated gloves, paper towels, and excess reagent) in a designated, clearly labeled hazardous waste container.[4]
- Container Management: Keep waste containers securely closed when not in use. Store waste containers in a designated satellite accumulation area.[4]
- Disposal: Dispose of contents and containers through an approved waste disposal plant in accordance with local, state, and federal regulations.[1][4]

Visual Workflow for Handling 4-(4-Nitrobenzyl)morpholine

The following diagram outlines the logical workflow for the safe handling of **4-(4-Nitrobenzyl)morpholine** from receipt to disposal.



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Caption: Workflow for Safe Handling of **4-(4-Nitrobenzyl)morpholine**.

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